

4-Ethylcatechol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Ethylcatechol

Cat. No.: B135975

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CAS Number: 1124-39-6

Molecular Formula: $C_8H_{10}O_2$

Molecular Weight: 138.16 g/mol

Synonyms: 4-Ethyl-1,2-benzenediol, 4-Ethylpyrocatechol, 3,4-Dihydroxyethylbenzene

This technical guide provides an in-depth overview of **4-Ethylcatechol**, a phenolic compound of interest to researchers in drug development and various scientific fields. The document covers its chemical properties, synthesis, and key biological activities, with a focus on its role in oxidative DNA damage and cell signaling pathways. Detailed experimental protocols are provided for key assays.

Chemical and Physical Properties

4-Ethylcatechol is a substituted catechol that presents as a solid at room temperature. Its core structure consists of a benzene ring with two adjacent hydroxyl groups (a catechol) and an ethyl group at the fourth position.

Property	Value	Reference
CAS Number	1124-39-6	[1][2][3]
Molecular Formula	C ₈ H ₁₀ O ₂	[1][2][3]
Molecular Weight	138.16 g/mol	[2]
Melting Point	34-45 °C	[2]
Boiling Point	111-112 °C at 4 mmHg	
InChI Key	HFLGBNBLMBSXEM-UHFFFAOYSA-N	[1][2][3]
SMILES	<chem>CCc1ccc(O)c(O)c1</chem>	[2]

Synthesis of 4-Ethylcatechol

A common method for the synthesis of **4-Ethylcatechol** involves the demethylation of 4-ethylveratrole.

Experimental Protocol: Demethylation of 4-Ethylveratrole

Materials:

- 4-ethylveratrole
- Acetic acid
- 47% Hydrobromic acid
- Ether
- 5% aqueous sodium thiosulfate solution
- Anhydrous sodium sulfate
- Water

Procedure:

- A mixture of 10.0 g (60.2 mmol) of 4-ethylveratrole, 38.4 g (639 mmol) of acetic acid, and 115.0 g (668 mmol) of 47% hydrobromic acid is heated under reflux for 4 hours with stirring.
- After cooling to room temperature, 100 ml of water is added to the mixture.
- The resulting mixture is extracted three times with 110 ml of ether for each extraction.
- The combined ether extracts are successively washed with 110 ml of water, 150 g of 5% aqueous sodium thiosulfate solution, and then twice more with 110 ml of water each time.
- The resulting ether solution is dried over anhydrous sodium sulfate, filtered, and concentrated.
- The crude product is then distilled under vacuum to yield **4-ethylcatechol** as a light yellow liquid.

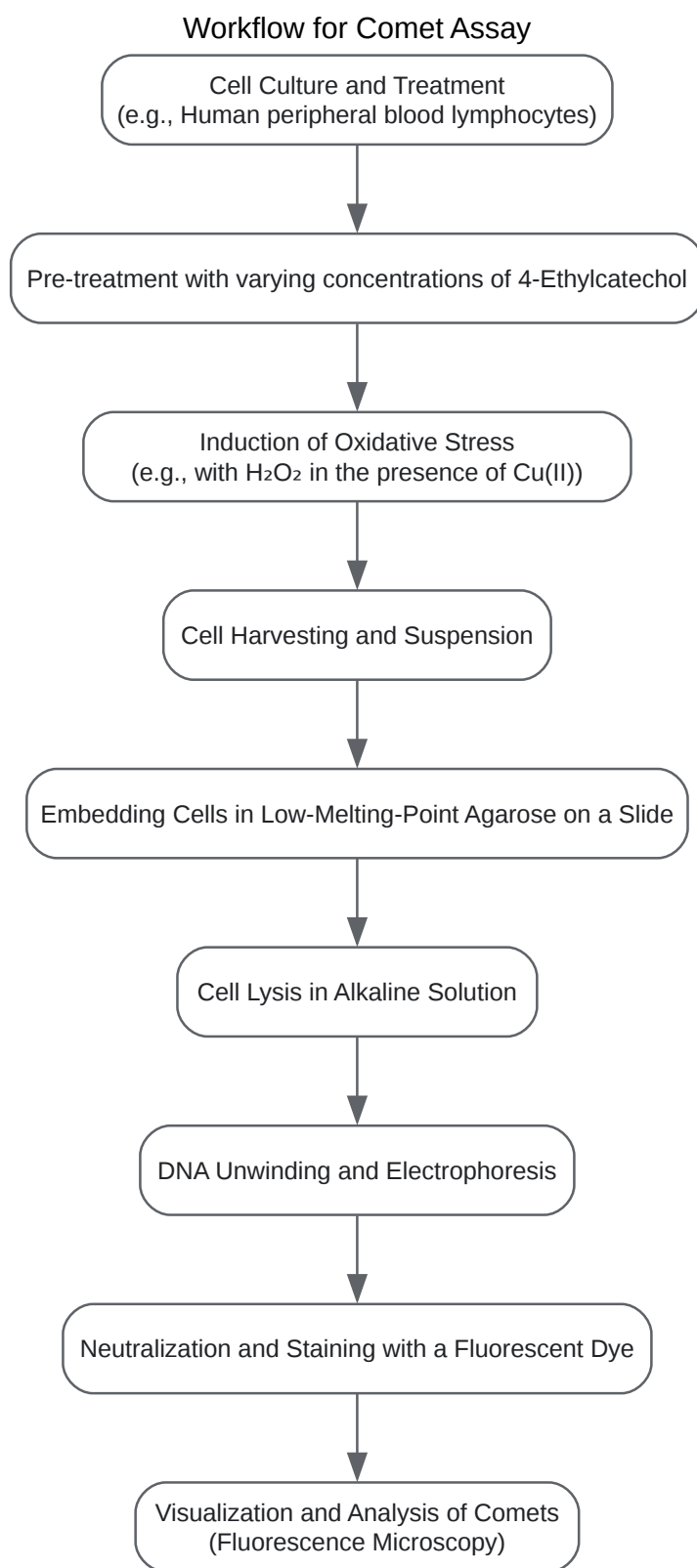
Biological Activities and Mechanisms of Action

4-Ethylcatechol exhibits a range of biological activities, with its effects on DNA integrity and cellular defense pathways being of particular interest.

Oxidative DNA Damage

4-Ethylcatechol has been shown to induce oxidative DNA damage, particularly in the presence of copper ions (Cu(II)).^[2] This activity is attributed to its role as a ring-dihydroxylated metabolite of 4-ethylphenol. The proposed mechanism involves the reduction of Cu(II) to Cu(I) by **4-Ethylcatechol**, leading to the production of reactive oxygen species (ROS) such as hydrogen peroxide (H₂O₂). These reactive species can then interact with DNA, causing damage, including the formation of 8-oxo-7,8-dihydro-2'-deoxyguanosine (8-oxodG), a marker of oxidative DNA damage.^[2]

Experimental Workflow: Assessing **4-Ethylcatechol**-Induced DNA Damage via Comet Assay



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Caption: A generalized workflow for the Comet Assay to evaluate DNA damage.

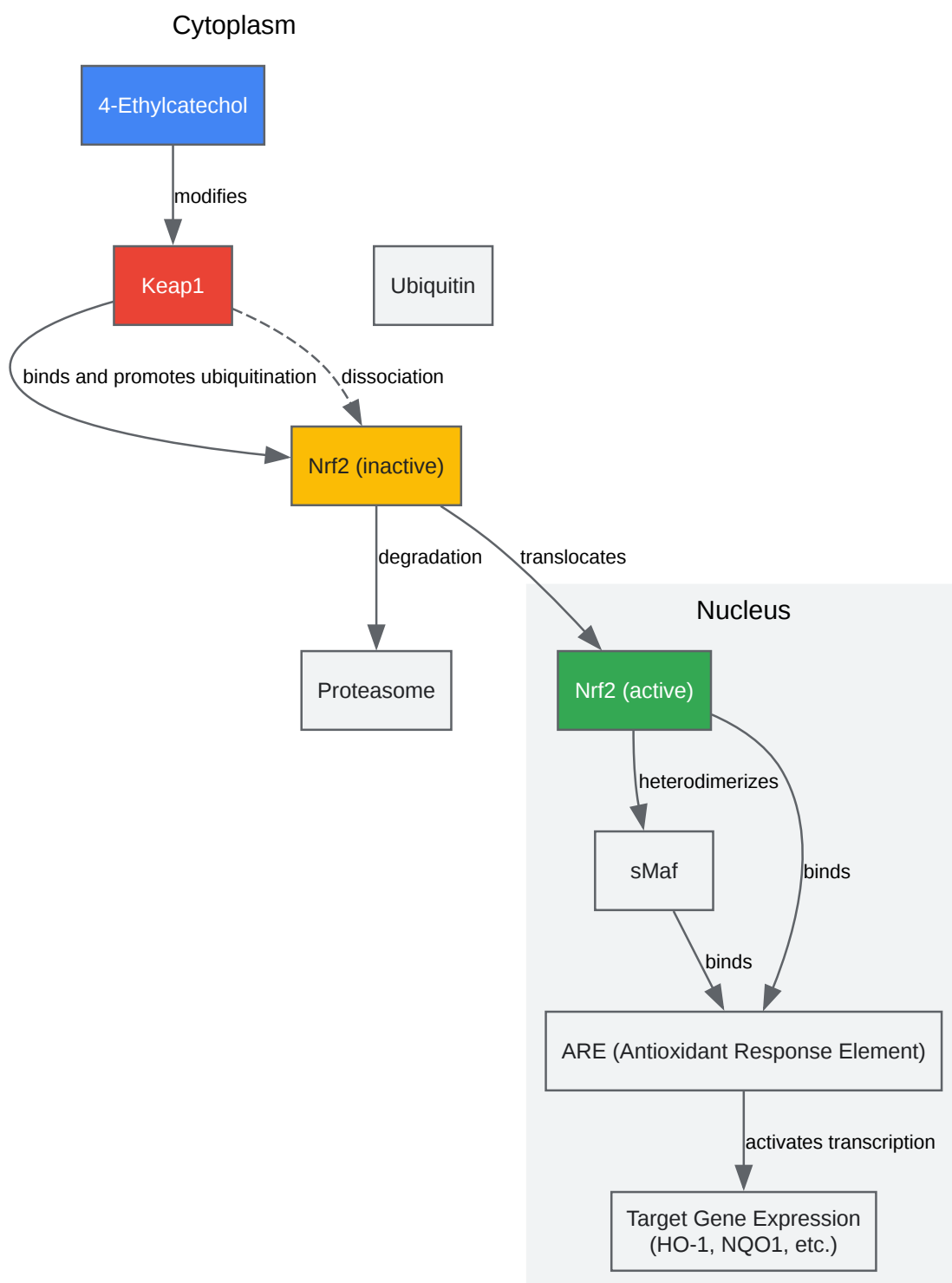
Activation of the Nrf2 Signaling Pathway

4-Ethylcatechol is a potent activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.^{[2][3]} Nrf2 is a key transcription factor that regulates the expression of a wide array of antioxidant and cytoprotective genes.

Under basal conditions, Nrf2 is kept inactive in the cytoplasm through its association with Kelch-like ECH-associated protein 1 (Keap1), which facilitates its degradation. Upon exposure to electrophiles or reactive oxygen species, Keap1 is modified, leading to the stabilization and nuclear translocation of Nrf2. In the nucleus, Nrf2 heterodimerizes with small Maf proteins and binds to the Antioxidant Response Element (ARE) in the promoter regions of its target genes, initiating their transcription. **4-Ethylcatechol** has been shown to induce the expression of Nrf2 target genes such as heme oxygenase-1 (HO-1) and NAD(P)H:quinone oxidoreductase 1 (NQO1).^[1]

Signaling Pathway: Nrf2 Activation by **4-Ethylcatechol**

Nrf2 Signaling Pathway Activation

[Click to download full resolution via product page](#)Caption: Activation of the Nrf2 pathway by **4-Ethylcatechol**.

Antiplatelet Activity

Recent studies have highlighted the potent antiplatelet activity of **4-Ethylcatechol**'s structural analog, 4-methylcatechol, suggesting a class effect for 4-alkylcatechols.[4][5] This activity is being investigated for its potential therapeutic applications in cardiovascular diseases. The primary mechanism of action appears to be the interference with cyclooxygenase-thromboxane synthase coupling.[5]

Assay	Inducer	4-Methylcatechol Concentration	Observed Effect	Reference
Impedance Blood Aggregometry	Arachidonic Acid	10 μ M	Significant inhibition of platelet aggregation	[5]
Impedance Blood Aggregometry	Collagen	20 μ M and 70 μ M	Significant inhibition of platelet aggregation	[6]

Experimental Protocol: Ex Vivo Platelet Aggregation Assay

Materials:

- Whole blood from healthy volunteers
- 0.9% Sodium chloride solution
- **4-Ethylcatechol** stock solution (in DMSO)
- Platelet aggregation inducer (e.g., arachidonic acid, collagen)
- Impedance aggregometer

Procedure:

- Collect whole blood from healthy human volunteers.
- Dilute 300 µL of whole blood with an equal volume of preheated 0.9% sodium chloride.
- Incubate the diluted blood with a specific concentration of **4-Ethylcatechol** (or vehicle control) for 3 minutes at 37 °C.
- Induce platelet aggregation by adding a suitable inducer (e.g., arachidonic acid).
- Monitor platelet aggregation for 6 minutes using an impedance aggregometer.
- Quantify the aggregation response, typically as the area under the curve (AUC).

Conclusion

4-Ethylcatechol is a multifaceted molecule with significant biological activities that warrant further investigation, particularly for its potential applications in drug development. Its ability to induce oxidative DNA damage under specific conditions, alongside its potent activation of the cytoprotective Nrf2 pathway and its antiplatelet effects, presents a complex profile for researchers. The detailed protocols and data presented in this guide are intended to facilitate further exploration of **4-Ethylcatechol**'s mechanisms of action and its potential therapeutic or toxicological implications.

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